

Safe handling and storage procedures for 2,3-Dibromo-4-nitropentane

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Compound of Interest

Compound Name: 2,3-Dibromo-4-nitropentane

Cat. No.: B15450819

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Application Notes and Protocols for 2,3-Dibromo-4-nitropentane

Disclaimer: No specific Safety Data Sheet (SDS) for **2,3-Dibromo-4-nitropentane** was found. The following information is extrapolated from SDSs of structurally similar compounds containing bromo- and nitro- functional groups. These guidelines should be used as a starting point for a thorough risk assessment before handling this chemical.

Introduction

2,3-Dibromo-4-nitropentane is a halogenated nitroalkane. Due to the presence of both bromine and nitro functional groups, it is prudent to treat this compound as potentially hazardous. The following application notes and protocols are designed to provide guidance on the safe handling and storage of this compound to researchers, scientists, and drug development professionals.

Hazard Identification and Classification

Based on analogous compounds, **2,3-Dibromo-4-nitropentane** should be considered as potentially:

- Harmful if swallowed or in contact with skin.[\[1\]](#)
- Causing skin and serious eye irritation.[\[2\]](#)[\[3\]](#)

- A potential respiratory irritant.[3]
- An oxidizer, which may intensify fire.[2]

Data Presentation

The following table summarizes the key safety and physical property data extrapolated from related compounds.

Property	Value	Source/Analogy
Physical State	Likely a liquid or low-melting solid.	Bromonitromethane is a liquid. [2]
Appearance	Expected to be yellow.	Bromonitromethane and 2-Bromonitrobenzene-d4 are yellow.[2][3]
Boiling Point	Data not available.	Bromonitromethane: 146-148 °C.[2]
Flash Point	Data not available.	Bromonitromethane: 113 °C.[2]
Incompatible Materials	Strong oxidizing agents, strong bases, strong reducing agents, combustible materials, finely powdered metals, organic materials.	Bromonitromethane SDS.[2]

Personal Protective Equipment (PPE)

A comprehensive assessment of PPE is crucial. The following table outlines the recommended PPE when handling **2,3-Dibromo-4-nitropentane**.

Body Part	Recommended Protection
Eyes/Face	Chemical safety goggles and/or a face shield are mandatory. Ensure compliance with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
Skin	Wear impervious gloves (e.g., nitrile rubber) and a lab coat. Change gloves immediately if contaminated. Wash hands thoroughly after handling. ^[1]
Respiratory	Use in a well-ventilated area or a chemical fume hood. If dusts or aerosols are generated, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.

Experimental Protocols

5.1. Weighing and Preparing a Solution

- Preparation:
 - Ensure a chemical fume hood is operational.
 - Gather all necessary equipment: analytical balance, spatulas, weighing paper, beaker, stir bar, and the chosen solvent.
 - Don the appropriate PPE as outlined in Table 2.
- Procedure:
 - Tare the analytical balance with a piece of weighing paper.
 - Carefully transfer the desired amount of **2,3-Dibromo-4-nitropentane** onto the weighing paper using a clean spatula.
 - Record the exact weight.

- Transfer the compound to the beaker.
- Add the solvent to the beaker and place it on a stir plate with a stir bar to facilitate dissolution.
- Once dissolved, cap the container and label it appropriately with the chemical name, concentration, date, and your initials.
- Decontamination:
 - Wipe down the balance and surrounding area with a suitable solvent (e.g., 70% ethanol).
 - Dispose of the weighing paper and any contaminated wipes in a designated hazardous waste container.
 - Remove and dispose of gloves in the appropriate waste stream.
 - Wash hands thoroughly with soap and water.

Safe Storage Procedures

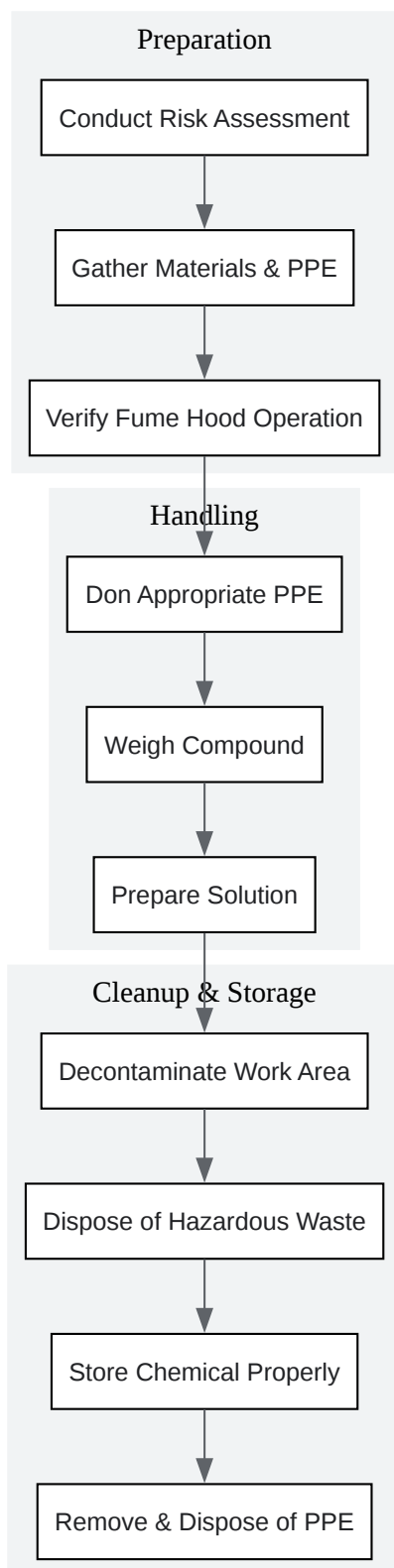
- Store in a tightly closed container in a dry, cool, and well-ventilated area.[\[4\]](#)
- Keep away from heat, sparks, and open flames.
- Store away from incompatible materials, particularly strong bases, oxidizing agents, and combustible materials.[\[2\]](#)
- The storage area should be clearly marked with the appropriate hazard warnings.

Spill and Emergency Procedures

- Small Spills:
 - Evacuate the immediate area.
 - Wearing appropriate PPE, absorb the spill with an inert material (e.g., vermiculite, sand).

- Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.
- Ventilate the area and wash the spill site after material pickup is complete.
- First Aid:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.[\[3\]](#)
 - Skin Contact: In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention.[\[3\]](#)
 - Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[\[3\]](#)
 - Ingestion: Do NOT induce vomiting. If victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical attention.[\[3\]](#)

Signaling Pathways and Experimental Workflows



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Caption: Workflow for Safe Handling of Hazardous Chemicals.

This document provides a framework for the safe handling and storage of **2,3-Dibromo-4-nitropentane**. All procedures should be carried out by trained personnel in a controlled laboratory environment.

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